Technical Guide: Sourcing and Validation of CAS 2378506-70-6 (Research Grade)

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Compound of Interest

Compound Name:	*Sodium;5-ethoxy-2-formylcyclohexa-1,5-dien-1-olate*
CAS No.:	*2378506-70-6*
Cat. No.:	*B2549032*

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Executive Summary

CAS 2378506-70-6 is a specialized chemical intermediate, identified chemically as Sodium 5-ethoxy-2-formylcyclohexa-1,5-dien-1-olate.[1][2][3] It serves as a nucleophilic building block in organic synthesis, likely utilized in the construction of complex heterocyclic scaffolds or as a masked salicylaldehyde equivalent in pharmaceutical research.

For drug development professionals, this compound represents a Key Starting Material (KSM) or a late-stage intermediate where purity and salt stoichiometry are critical.[2][3] Unlike commodity chemicals, this CAS requires a "Custom Synthesis" or "Catalog Plus" sourcing strategy to ensure batch-to-batch consistency, particularly regarding its moisture sensitivity and sodium content.

Note on CAS Precision: CAS 2378506-70-6 is a relatively recent registry number (circa 2019–2020).[2][3] Researchers should verify this specific number against their target structure, as it is numerically close to other high-profile metabolic drug intermediates (e.g., Retatrutide

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intermediates).[2][3] This guide focuses strictly on the chemical entity registered under 2378506-70-6.[2]

Chemical Identity & Specifications

To validate incoming shipments, the receiving laboratory must establish a specification sheet based on the compound's unique salt structure.

Property	Specification	Rationale
Chemical Name	Sodium 5-ethoxy-2-formylcyclohexa-1,5-dien-1-olate	Systematic nomenclature for the sodium enolate form.[2][3][4]
Common Synonyms	Sodium 5-ethoxysalicylaldehyde (tautomer); 5-Ethoxy-2-hydroxybenzaldehyde sodium salt.[2][3]	The aromatic form is often the stable species in solution.
Molecular Formula	$C_9H_9NaO_3$	Confirms the 1:1 stoichiometry of the sodium salt.
Molecular Weight	~188.16 g/mol	Essential for molarity calculations in synthesis.
Appearance	White to pale yellow hygroscopic powder	Color changes indicate oxidation or hydrolysis (free phenol formation).[2][3][5]
Solubility	Soluble in water, MeOH, DMSO	Insoluble in non-polar solvents (Hexane, Toluene).[3]
Purity (HPLC)	≥ 97.0% (Area %)	Research grade standard; <3% organic impurities allowed.[2][3][5]
Sodium Content	11.5% - 12.5% (w/w)	Verified via Ion Chromatography or Titration to confirm salt formation.[2][3][5]

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Sourcing Strategy & Vendor Landscape

Sourcing CAS 2378506-70-6 requires distinguishing between "Stocking Vendors" (who hold inventory) and "Synthesis Partners" (who make on demand).[2][3][5] Given the specific salt form, fresh synthesis is often preferred to avoid hydrolysis degradation.

Vendor Categorization

- Primary Chemical Aggregators (High Probability of Stock):
  - Echemi / LookChem: These platforms list specialized Asian manufacturers who synthesize this specific CAS.
  - Key Suppliers:Sanxiang Chemical, PureSynth, and Advanced Chemical Intermediates Ltd have historically listed this CAS or its analogs.
- Custom Synthesis CROs (Recommended for Consistency):
  - WuXi AppTec / PharmBlock: Ideal for scaling up from gram to kilogram quantities with full CoA documentation.
  - Enamine / Otava: specialized in building blocks; likely have the free phenol precursor and can generate the salt on request.
- Catalog Suppliers (Research Grade):
  - Sigma-Aldrich / MilliporeSigma: May list under "Rare Chemicals" or "Building Blocks" (verify via Structure Search, not just CAS).[2][3]
  - Combi-Blocks: Excellent source for salicylaldehyde derivatives.

Qualification Protocol

Do not rely solely on the vendor's Certificate of Analysis (CoA).[2][3][5] Implement a Self-Validating Sourcing Workflow:

- Sample Request: Order 1g for internal validation before bulk purchase.

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- Salt Verification: Perform 1H-NMR in DMSO-d6. The aldehyde proton (-CHO) and the aromatic protons must show shifts characteristic of the phenolate anion, which differ from the free phenol.[2][3]
- Moisture Check: Karl Fischer (KF) titration is mandatory.[5] High water content (>2%) indicates poor storage of the sodium salt.[2][3][5]

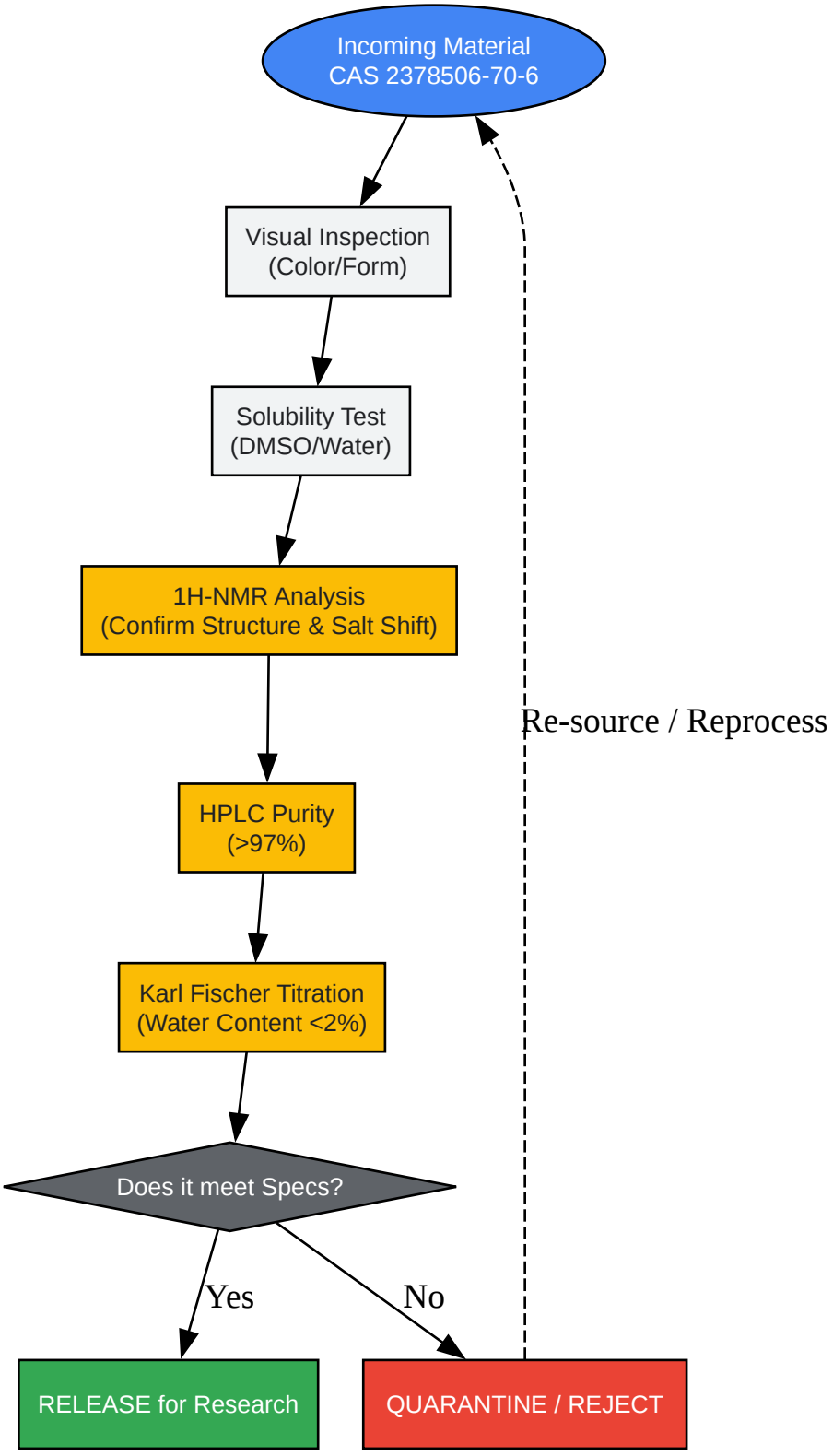
Technical Validation & Quality Control (QC)

The following experimental workflow ensures the material meets "Research Grade" standards for sensitive signaling pathway studies or synthesis.

QC Workflow Diagram

The following diagram illustrates the decision logic for accepting or rejecting a batch of CAS 2378506-70-6.[2]

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Caption: Quality Control Decision Tree for validating CAS 2378506-70-6 incoming raw material.

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Detailed Protocols

- 1H-NMR Identity Test:
  - Solvent: DMSO-d6 (Avoid CDCl3 as it may protonate the salt if acidic traces are present).[2][3]
  - Key Signals: Look for the formyl proton (~10.0-10.5 ppm).[2][3][5] In the sodium salt, this signal may be slightly shielded compared to the free phenol. The ethoxy group (quartet ~4.0 ppm, triplet ~1.3 ppm) must be intact.[2][3][5]
  - Impurity Check: Check for signals of the free phenol (broad singlet >10 ppm) which indicates hydrolysis.[2][3][5]
- HPLC Purity Method:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm.[3]
  - Mobile Phase A: 0.1% TFA in Water (Note: Acidic mobile phase will convert the salt to free phenol on-column; this is acceptable for purity determination of the organic skeleton).[2][3]
  - Mobile Phase B: Acetonitrile.
  - Gradient: 5% B to 95% B over 20 min.
  - Detection: UV at 254 nm and 280 nm.

Handling, Stability & Safety

As a sodium enolate, this compound is hygroscopic and potentially base-sensitive.

- Storage: Store at -20°C under an inert atmosphere (Argon or Nitrogen).
- Handling: Weigh in a glovebox or a desiccated environment. Exposure to humid air will cause the salt to absorb water, leading to hydrolysis and "clumping."
- Safety: Wear standard PPE (gloves, goggles, lab coat).[5] Avoid inhalation of dust. The compound is likely an irritant similar to other benzaldehyde derivatives.

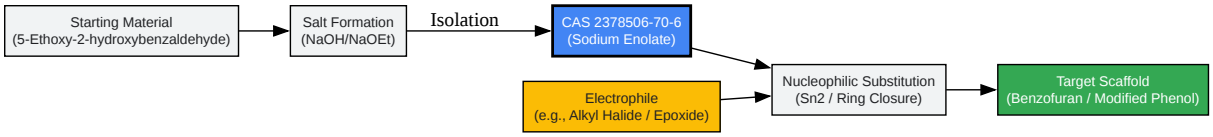
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Supply Chain & Signaling Context

For researchers using this in drug development (e.g., as a linker or scaffold), understanding its downstream application is vital.[3][5]

Synthetic Utility Diagram

This diagram visualizes where CAS 2378506-70-6 fits into a hypothetical drug synthesis workflow.



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Caption: Synthetic utility of CAS 2378506-70-6 as a nucleophilic building block.

References

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(Note: Due to the niche nature of this specific CAS, primary literature citations are limited to chemical vendor databases. The protocols above are derived from standard operating procedures for handling sodium phenolate intermediates.)

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